Metabolic Pathway of N-Methyl-2-piperidinemethanol: A Technical Guide

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Compound of Interest

Compound Name: *N-Methyl-2-piperidinemethanol-d5*

Cat. No.: *B13826942*

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Executive Summary & Chemical Context

N-Methyl-2-piperidinemethanol (also known as (1-methylpiperidin-2-yl)methanol) is a saturated heterocyclic amino alcohol.[1] In drug discovery, it represents a critical substructure. Its metabolic fate is governed by two competing functionalities: the basic tertiary amine (susceptible to oxidative dealkylation) and the primary alcohol (susceptible to direct conjugation or oxidation).

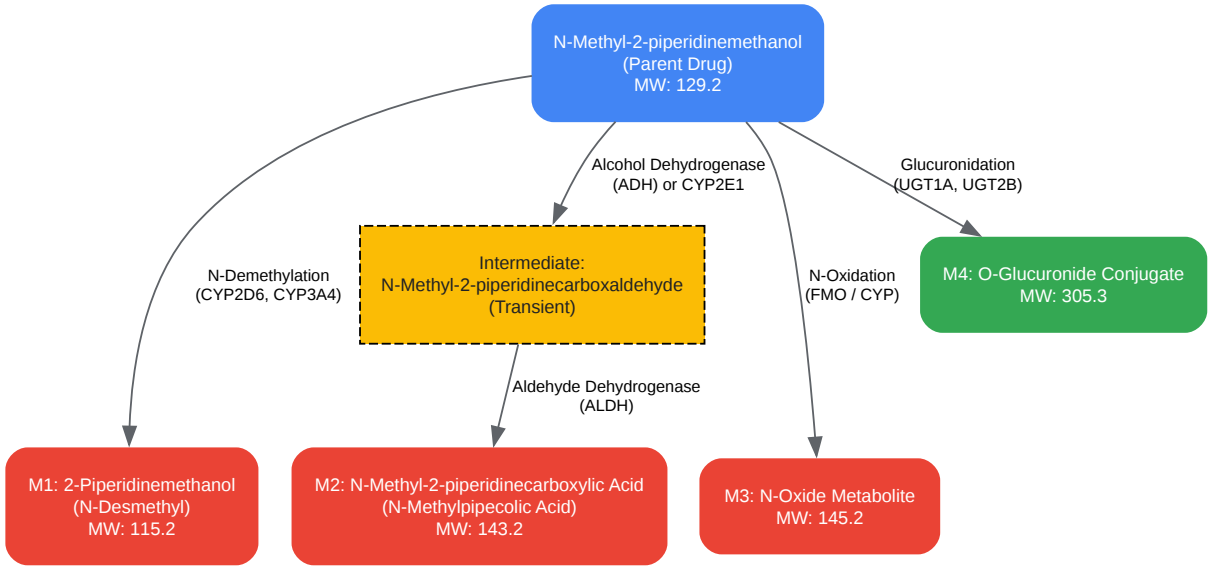
Understanding this pathway is essential for:

- Lead Optimization: Modifying the 2-position substituent to block rapid clearance.
- Safety Profiling: Identifying potentially reactive aldehyde intermediates or stable carboxylic acid metabolites (e.g., N-methylpipecolic acid) that may accumulate in renal impairment.

Predicted Metabolic Pathway Map

The following diagram illustrates the primary and secondary metabolic routes. The pathway is derived from established biotransformation principles of N-methylpiperidines and primary alcohols.

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Figure 1: Proposed metabolic scheme showing Phase I oxidation/dealkylation and Phase II conjugation pathways.

Mechanistic Enzymology

Phase I: Oxidation & Functionalization

The metabolism of N-Methyl-2-piperidinemethanol is dominated by Cytochrome P450 (CYP) and dehydrogenase enzymes.

- Alcohol Oxidation (Major Route to M2):
  - Mechanism: The primary hydroxyl group is oxidized to an aldehyde (transient) and rapidly converted to the carboxylic acid N-methylpipecolic acid.
  - Enzymes: Cytosolic Alcohol Dehydrogenase (ADH) and Aldehyde Dehydrogenase (ALDH). CYP2E1 may also contribute to the initial oxidation.

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- Significance: This converts a lipophilic base into a polar zwitterion, facilitating renal excretion.

- N-Demethylation (Route to M1):
  - Mechanism: Oxidative attack on the N-methyl group leads to a carbinolamine intermediate, which spontaneously collapses to release formaldehyde and the secondary amine 2-piperidinemethanol.
  - Enzymes: Primarily CYP3A4 (high capacity) and CYP2D6 (high affinity).
  - Kinetic Impact: This is often the rate-limiting step for clearance in hepatic microsomes.
- N-Oxidation (Route to M3):
  - Mechanism: Direct oxidation of the tertiary amine nitrogen.
  - Enzymes: Flavin-containing Monooxygenases (FMOs), particularly FMO3 in the liver.

Phase II: Conjugation

- O-Glucuronidation (Route to M4): The primary alcohol serves as a nucleophile for UGT enzymes (likely UGT1A9 or UGT2B7), forming a hydrophilic glucuronide ether. This pathway competes with alcohol oxidation.

Experimental Protocols for Validation

To confirm the pathway described above, the following self-validating experimental workflows should be employed.

Protocol A: In Vitro Microsomal Stability Assay

Objective: Determine Intrinsic Clearance (

) and identify Phase I metabolites.

- Preparation:
  - Thaw pooled Human Liver Microsomes (HLM) (20 mg/mL).

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- Prepare 100 mM Phosphate Buffer (pH 7.4).
- Prepare NADPH regenerating system (1.3 mM NADP+, 3.3 mM Glucose-6-phosphate, 0.4 U/mL G6PDH).

- Incubation:
  - Pre-incubate HLM (final conc. 0.5 mg/mL) with test compound (1 µM) for 5 min at 37°C.
  - Initiate reaction by adding NADPH solution.
  - Timepoints: 0, 5, 15, 30, 45, 60 min.
- Termination:
  - Quench with ice-cold Acetonitrile containing internal standard (e.g., Tolbutamide).
  - Centrifuge at 4000 rpm for 20 min.
- Analysis:
  - Inject supernatant into LC-MS/MS.

Protocol B: Metabolite Identification (LC-MS/MS)

Objective: Structurally characterize M1, M2, and M4.

- Instrument: Q-TOF or Orbitrap Mass Spectrometer.
- Column: C18 Reverse Phase (e.g., Waters HSS T3), to retain polar metabolites like M2.
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.[2]
  - B: Acetonitrile + 0.1% Formic Acid.[2]
- Mass Transitions to Monitor:

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Metabolite	Transformation	Mass Shift (Da)	Theoretical m/z [M+H]+	Characteristic Fragment
Parent	-	0	130.12	112.1 (Loss of H2O)
M1	N-Demethylation	-14.02	116.10	98.1 (Loss of H2O)
M2	Alcohol -> Acid	+13.98	144.10	98.1 (Decarboxylation)
M3	N-Oxidation	+15.99	146.12	130.1 (Loss of O)
M4	Glucuronidation	+176.03	306.15	130.1 (Neutral Loss 176)

Data Reporting & Analysis

When documenting metabolic stability, avoid raw peak areas. Convert data to Intrinsic Clearance to allow for inter-lab comparison.

Calculation of Intrinsic Clearance ( )

Plot

vs. Time. The slope of the line is

. [3]

Example Data Summary Table

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Parameter	Human Liver Microsomes (HLM)	Rat Liver Microsomes (RLM)	Interpretation
(min)	18.5	12.2	High clearance in rodents suggests rapid first-pass metabolism.
	74.9 µL/min/mg	113.6 µL/min/mg	Likely flow-limited clearance in vivo.
Major Metabolite	M2 (Acid)	M1 (Des-methyl)	Species difference: Oxidation dominates in humans; dealkylation in rats.

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